

Preparing (R)-Q-VD-OPh Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: (R)-Q-VD-OPh

Cat. No.: B15606575

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Abstract

(R)-Q-VD-OPh is a potent, cell-permeable, and irreversible pan-caspase inhibitor widely utilized in apoptosis research to prevent caspase-mediated cell death.^{[1][2][3]} Its broad-spectrum activity makes it a valuable tool for studying the roles of caspases in various cellular processes and for developing therapeutics targeting apoptosis.^{[3][4]} This document provides detailed application notes and protocols for the preparation of **(R)-Q-VD-OPh** stock solutions in Dimethyl Sulfoxide (DMSO), ensuring optimal performance and reproducibility in experimental settings.

Introduction to (R)-Q-VD-OPh

(R)-Q-VD-OPh, also known as Quinoline-Val-Asp(non-omethylated)-OPh, is a third-generation caspase inhibitor designed for both in vitro and in vivo applications.^[1] It exhibits superior potency, cell permeability, and lower toxicity compared to earlier generations of caspase inhibitors like Z-VAD-FMK.^{[1][3][4]} **(R)-Q-VD-OPh** irreversibly binds to the catalytic site of a broad range of caspases, including caspases-1, -3, -7, -8, -9, -10, and -12, thereby inhibiting

the apoptotic cascade.[2][3][5] Its ability to cross the blood-brain barrier further expands its utility in neurological research.[2][6]

Quantitative Data Summary

The following table summarizes the key quantitative data for **(R)-Q-VD-OPh**.

Property	Value	References
Molecular Weight	513.49 g/mol	[2][5][6][7]
Appearance	Off-white solid	
Solubility in DMSO	≥ 25.67 mg/mL; up to 125 mg/mL with sonication	[5][7][8]
Recommended Stock Solution Concentration	10 mM - 20 mM in high-purity DMSO	[9]
Typical In Vitro Working Concentration	10 - 100 μM	[1][9]
Typical In Vivo Dose	10 - 20 mg/kg	[1][6]
IC ₅₀ Range for various caspases	25 - 400 nM	[2][5][7]
Storage of Lyophilized Powder	-20°C for up to 3 years	[6]
Storage of Stock Solution in DMSO	-20°C for up to 6 months; avoid repeated freeze-thaw cycles	[6][9]

Experimental Protocols

Materials

- **(R)-Q-VD-OPh** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO; >99.9%)
- Sterile microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Protocol for Preparing a 10 mM (R)-Q-VD-OPh Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for laboratory applications.

1. Pre-Preparation:

- Allow the vial of **(R)-Q-VD-OPh** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Ensure that the DMSO used is of high purity and anhydrous, as moisture can affect the solubility and stability of the compound.[\[7\]](#)

2. Calculation:

- The molecular weight of **(R)-Q-VD-OPh** is approximately 513.5 g/mol .
- To prepare a 10 mM solution, you will need 5.135 mg of **(R)-Q-VD-OPh** per 1 mL of DMSO.
- For a 1 mg vial, the required volume of DMSO can be calculated as follows:
- $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
- $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 513.5 \text{ g/mol}) / 0.010 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 195 \mu\text{L}$
- Therefore, to make a 10 mM stock solution from 1 mg of powder, add 195 μL of DMSO.[\[3\]](#)[\[9\]](#)

3. Reconstitution:

- Carefully add the calculated volume of high-purity DMSO to the vial containing the **(R)-Q-VD-OPh** powder.
- Vortex the vial thoroughly for 1-2 minutes to ensure the powder is completely dissolved. A clear solution should be obtained.
- If dissolution is difficult, gentle warming or brief sonication can be applied.[\[8\]](#)

4. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[\[3\]](#)[\[9\]](#)
- Store the aliquots at -20°C . The stock solution is stable for up to 6 months when stored properly.[\[6\]](#)[\[9\]](#)

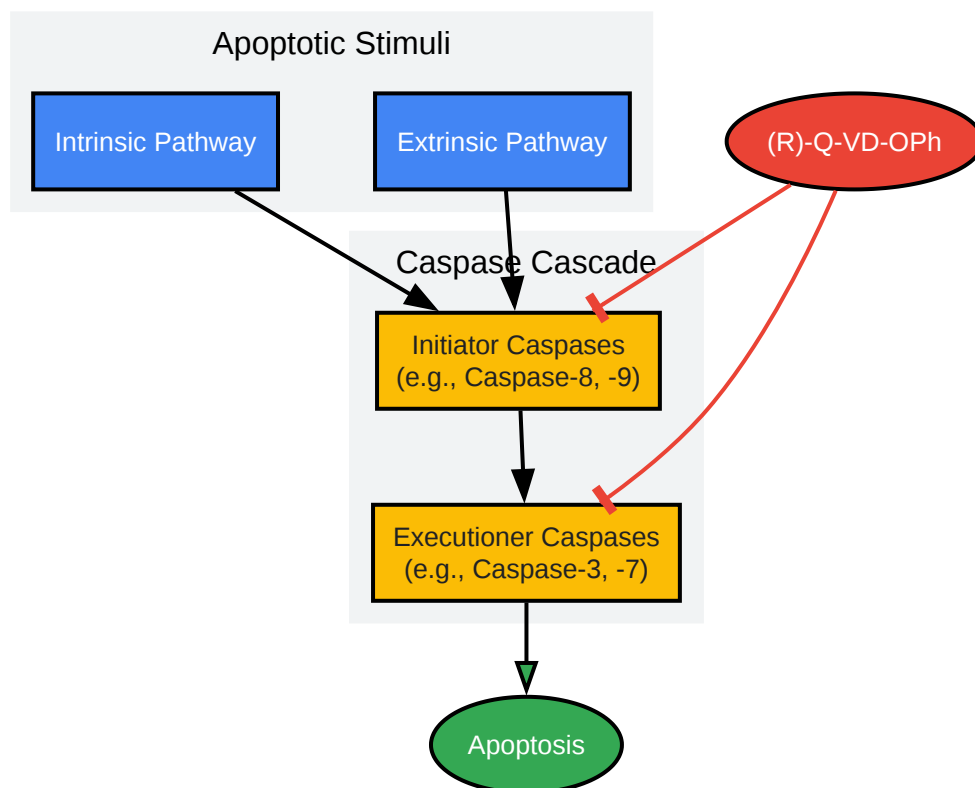
5. Preparation of Working Solutions:

- For cell culture experiments, the final concentration of DMSO should be kept low (typically below 0.5%) to avoid solvent-induced toxicity.
- To prepare a working solution, dilute the 10 mM stock solution directly into the culture medium to the desired final concentration (e.g., 10-100 μM).

Signaling Pathway and Experimental Workflow Diagrams

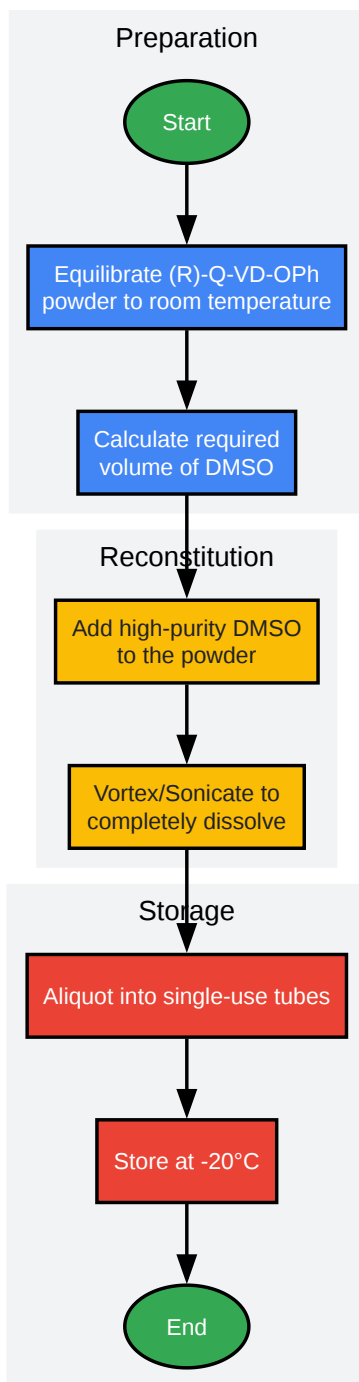
The following diagrams illustrate the mechanism of action of **(R)-Q-VD-OPh** and the experimental workflow for preparing the stock solution.

Mechanism of (R)-Q-VD-OPh in Apoptosis Inhibition

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Caption: Mechanism of **(R)-Q-VD-OPh** in Apoptosis Inhibition.

Workflow for Preparing (R)-Q-VD-OPh Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for Preparing **(R)-Q-VD-OPh** Stock Solution.

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